

# Technical Support Center: Aniline-Water System

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Aniline water*

CAS No.: *179938-55-7*

Cat. No.: *B12563989*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the aniline-water system, with a specific focus on supercooling effects.

## Frequently Asked Questions (FAQs)

Q1: What is the Critical Solution Temperature (CST) for the aniline-water system?

A1: The aniline-water system exhibits an Upper Critical Solution Temperature (UCST), which is the maximum temperature at which the two components are only partially miscible. Above this temperature, aniline and water are miscible in all proportions. The UCST for the aniline-water system is approximately 168°C (441 K). Any impurities present in the system can alter this temperature.<sup>[1]</sup>

Q2: What is supercooling in the context of the aniline-water system?

A2: Supercooling occurs when a homogeneous, single-phase aniline-water mixture is cooled below its miscibility temperature (the temperature at which it should separate into two phases) without phase separation occurring. The resulting single-phase solution is in a metastable

state. This state is unstable, and any physical disturbance can trigger rapid separation into two distinct liquid phases.<sup>[2]</sup><sup>[3]</sup>

Q3: How do I know if my aniline-water system is supercooled?

A3: Your system is likely supercooled if it remains a clear, single-phase solution at a temperature where your phase diagram indicates it should be a two-phase (turbid or separated) system. The solution will appear transparent and homogeneous below the expected cloud point temperature.

Q4: How can I induce phase separation in a supercooled aniline-water mixture?

A4: Since a supercooled state is metastable, you can induce phase separation by introducing a nucleation event. This can be achieved by:

- Mechanical Agitation: Vigorously shaking or stirring the mixture.
- Seeding: Introducing a small droplet of either the aniline-rich or water-rich phase.
- Sonication: Using an ultrasonic bath to provide energy for nucleation.
- Thermal Shock: A sudden, sharp change in temperature.

## Troubleshooting Guide

Issue / Observation	Probable Cause(s)	Recommended Solution(s)
Mixture remains clear below the expected miscibility temperature.	The system is in a supercooled state. This is common when cooling rates are slow and the mixture is undisturbed.	1. Induce phase separation through mechanical agitation (shaking) or by "seeding" with a small drop of a separated phase.[2] 2. Verify your phase diagram and the purity of your components.
The observed Critical Solution Temperature (CST) is different from the literature value.	The presence of impurities can significantly raise or lower the CST. Even small amounts of soluble contaminants can have a large effect.[1]	1. Use high-purity, distilled water and freshly distilled aniline for your experiments. 2. If intentionally studying a ternary system, ensure the third component is accurately quantified.
Difficulty in determining the precise "cloud point" (onset of turbidity).	1. The transition can be subtle. 2. Subjective visual determination. 3. Cooling/heating rate is too fast.	1. Illuminate the sample against a dark background to enhance visibility of turbidity. 2. Use a nephelometer or a spectrophotometer to detect light scattering for a more quantitative measurement. 3. Employ a slow, controlled cooling/heating rate (e.g., < 1°C per minute) in a well-stirred, thermostated bath.
Inconsistent results between heating and cooling cycles.	This is often a direct result of supercooling during the cooling phase. The temperature of phase separation upon cooling will be lower than the temperature of miscibility upon heating.	1. Acknowledge the hysteresis and record both temperatures. The equilibrium temperature is often taken as the average of the two.[4] 2. For equilibrium measurements, ensure phase separation is induced at the first sign of supercooling to get a more accurate reading.

Aniline appears to not dissolve in water at all, even with heating.

The temperature is likely well below the Upper Critical Solution Temperature (UCST) for the specific composition being tested. Aniline has limited solubility in water at room temperature (approx. 3.6 g/100 mL at 20°C).[5]

1. Ensure your experimental temperature range approaches the expected UCST of ~168°C.
2. Use a sealed container appropriate for high temperatures and pressures to prevent boiling.
3. Note that adding a small amount of acid will protonate the aniline, forming a water-soluble salt.[5]

## Data Presentation

### Table 1: Mutual Solubility of Aniline and Water

This table presents representative data for the mutual solubility of aniline and water at atmospheric pressure, forming the basis of the phase diagram.

Temperature (°C)	Solubility of Aniline in Water (wt %)	Solubility of Water in Aniline (wt %)
25	3.4	5.2
50	3.8	6.5
90	5.6	10.0
120	8.5	16.5
150	15.0	28.0
168 (CST)	30.5	30.5

Note: Data is compiled and interpolated from various experimental sources. Exact values may vary based on experimental conditions and purity of components.

## Experimental Protocols

## Methodology: Determining the Mutual Solubility Curve and UCST

This protocol outlines the steps to determine the phase diagram for the aniline-water system.

**Safety Precautions:** Aniline is toxic and can be absorbed through the skin; always wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[6] Work in a well-ventilated fume hood. Aniline is flammable; do not heat with an open flame. Use a water or oil bath.[6]

Materials:

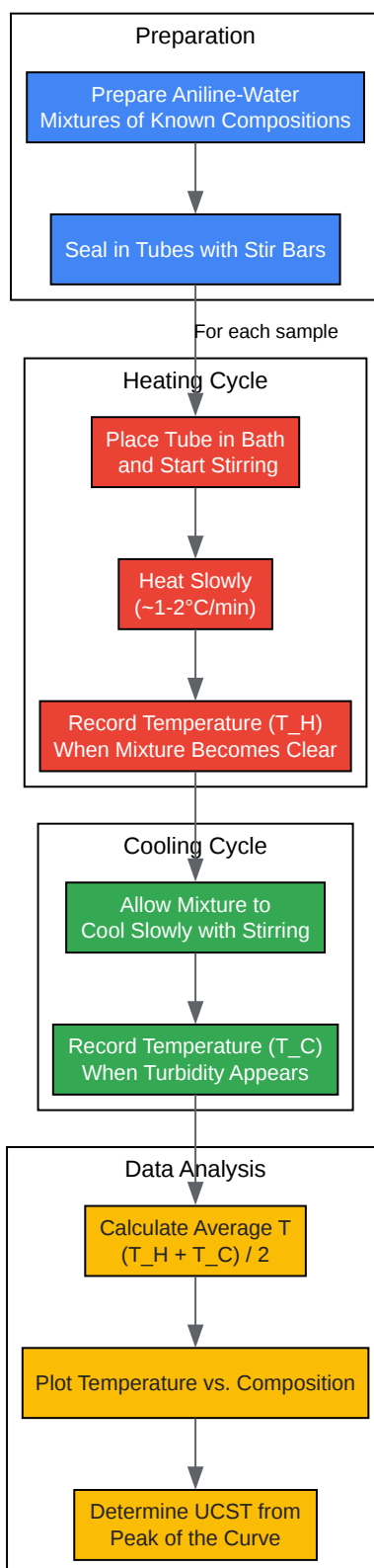
- High-purity aniline
- Distilled water
- A series of sealable, heat-resistant glass tubes
- Thermostatically controlled heating bath (e.g., oil bath)
- Calibrated thermometer or thermocouple
- Magnetic stirrer and stir bars

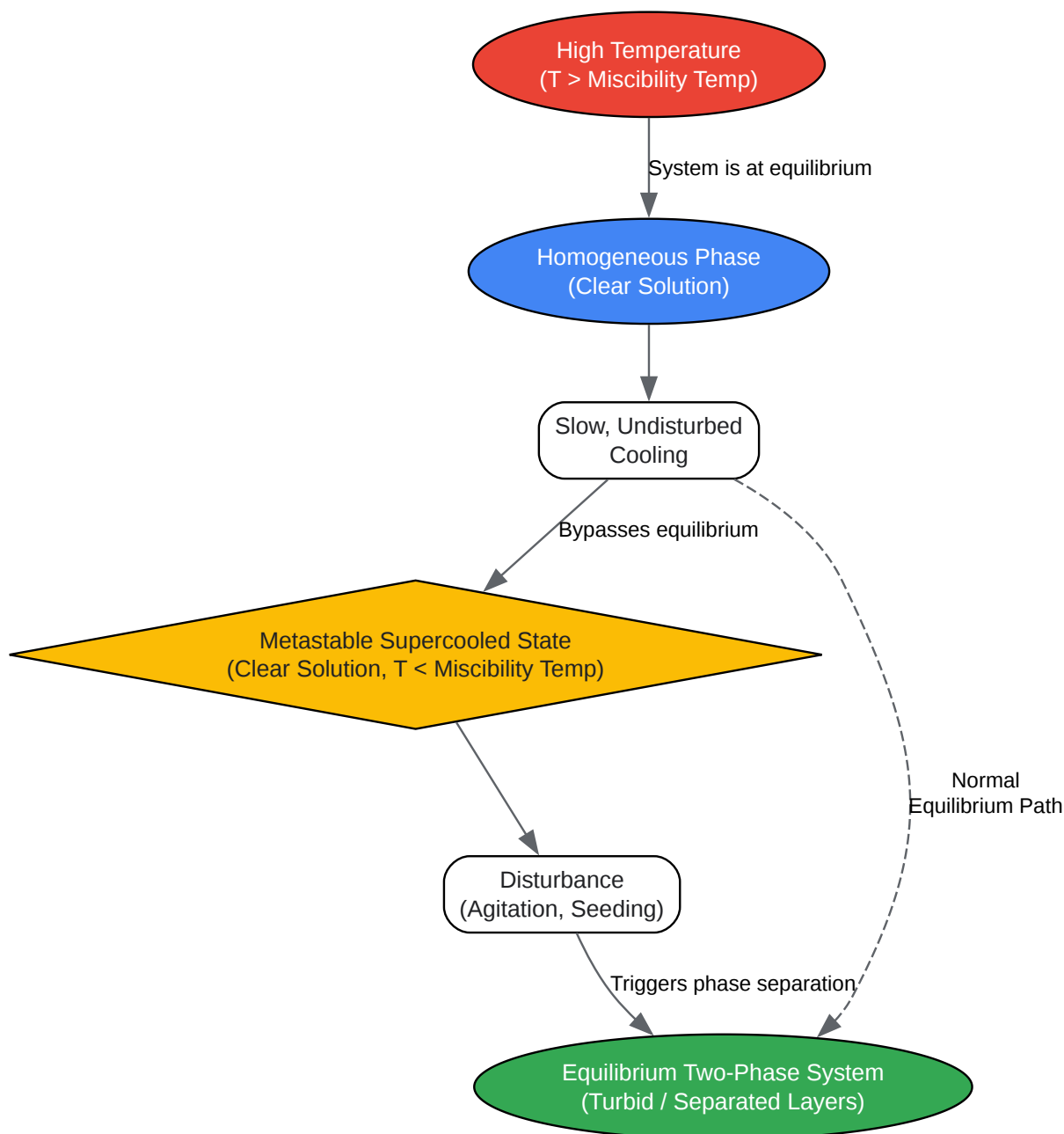
Procedure:

- **Preparation of Mixtures:** Prepare a series of aniline-water mixtures with known compositions by weight (e.g., 10%, 20%, 30%,... 90% aniline). Accurately weigh and add the components into separate, labeled, sealable tubes. A small magnetic stir bar should be added to each tube.
- **Heating Cycle:** Place a tube in the heating bath and begin stirring. Slowly increase the temperature of the bath (approx. 1-2°C per minute).
- **Observing Miscibility:** Observe the mixture closely. The temperature at which the turbid, two-phase mixture becomes a single, clear, and transparent phase is the miscibility temperature. Record this value.

- **Cooling Cycle:** Turn off the heater and allow the bath to cool slowly while continuing to stir the sample.
- **Observing Phase Separation (Cloud Point):** The temperature at which the clear solution first shows signs of persistent turbidity is the phase separation temperature. Record this value.
- **Data Collection:** Repeat steps 2-5 for each prepared mixture of varying compositions.
- **Data Analysis:** For each composition, calculate the average of the miscibility (heating) and phase separation (cooling) temperatures.<sup>[4]</sup> Plot a graph of these average temperatures (Y-axis) against the weight percent of aniline (X-axis).
- **Determining the UCST:** The peak of the resulting parabolic curve represents the Upper Critical Solution Temperature (UCST) and the critical composition.<sup>[4]</sup>

## Visualizations





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